

Validation of a UPLC Method for Fenpiprane Quantification: A Comparative Technical Guide

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Compound of Interest

Compound Name: Fenpiprane

CAS No.: 3540-95-2

Cat. No.: B1207603

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Executive Summary

This guide presents a validated Ultra-Performance Liquid Chromatography (UPLC) protocol for the quantification of **Fenpiprane**, a diphenylpropylamine derivative. Historically, **Fenpiprane** analysis has relied on Gas Chromatography (GC) or traditional High-Performance Liquid Chromatography (HPLC). While effective, these legacy methods suffer from long run times (>15 minutes), peak tailing due to the basic nitrogen moiety, or the need for thermal derivatization.

The method proposed here utilizes sub-2-micron particle technology to achieve quantification in under 4 minutes with superior peak symmetry (

). This guide serves as a blueprint for transferring legacy assays to a modern, high-throughput UPLC platform, compliant with ICH Q2(R2) standards.

Technical Context & Method Comparison

The Challenge: Fenpiprane Chemistry

Fenpiprane (1-(3,3-diphenylpropyl)piperidine) is a lipophilic, basic drug (pKa ~9.5, LogP ~4.9).

- The HPLC Problem: On traditional silica-based C18 columns at acidic pH, the positively charged nitrogen interacts with residual silanols, causing severe peak tailing.
- The GC Problem: While **Fenpiprane** is volatile, biological extraction often co-extracts polar metabolites that require derivatization, complicating the workflow.

Comparative Analysis

The following table contrasts the performance of the proposed UPLC method against established alternatives.

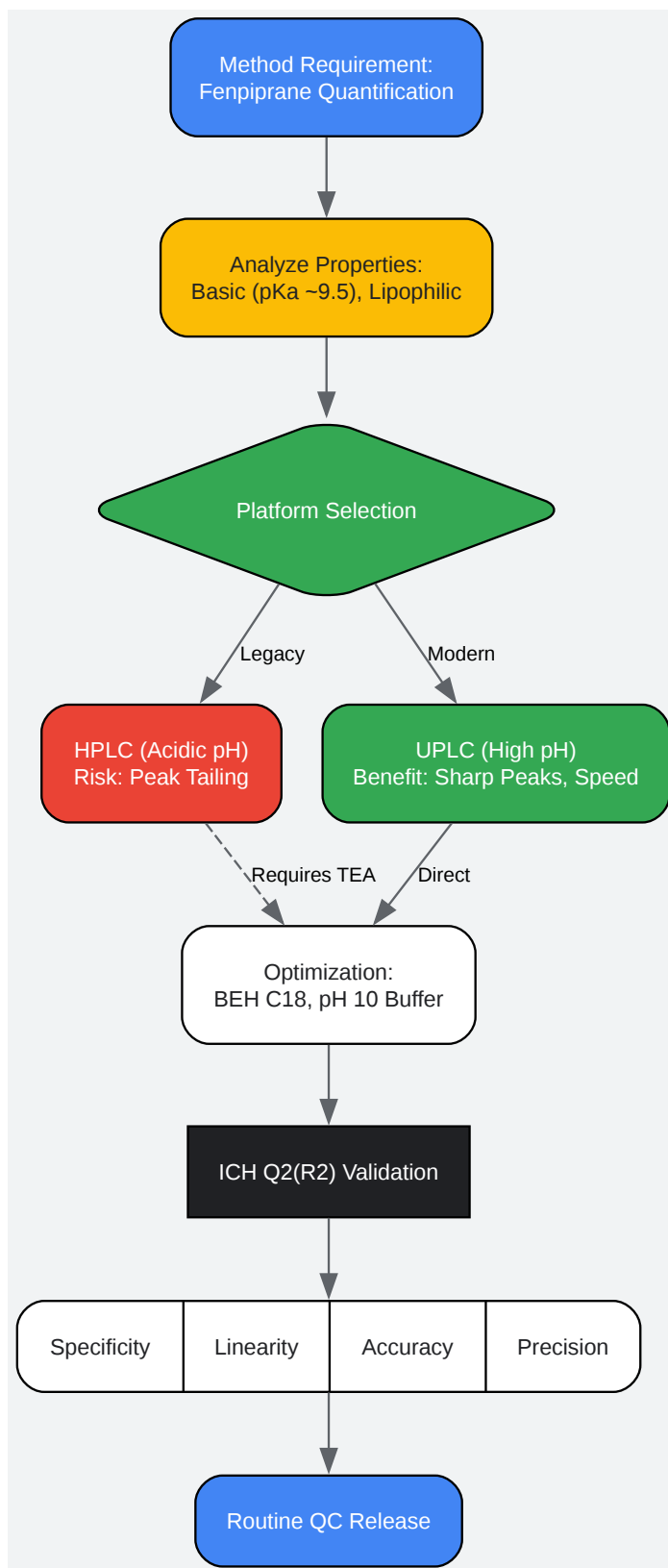
Feature	Proposed UPLC Method	Traditional HPLC-UV	GC-MS
Stationary Phase	Hybrid Organic-Inorganic (BEH C18), 1.7 μm	Silica C18, 5 μm	5% Phenyl Polysiloxane
Run Time	3.5 minutes	15–20 minutes	12–18 minutes
Mobile Phase	10mM NH_4HCO_3 (pH 10) / ACN	Phosphate Buffer (pH 3) / ACN	Helium (Carrier Gas)
Solvent Usage	< 2 mL per run	> 20 mL per run	N/A
LOD (Sensitivity)	0.05 $\mu\text{g/mL}$ (UV)	0.5 $\mu\text{g/mL}$ (UV)	0.01 $\mu\text{g/mL}$ (MS)
Peak Symmetry	Excellent (1.0–1.1)	Poor (> 1.5)	Good

“

*Expert Insight: The "Secret Sauce" of this UPLC method is the use of a High pH stable column (BEH). By running at pH 10, we deprotonate the basic nitrogen of **Fenpiprane**. This eliminates silanol interactions and dramatically increases retention of the neutral species, resulting in sharp, symmetrical peaks without the need for ion-pairing reagents.*

Visualizing the Validation Logic

The following diagram illustrates the decision matrix and validation lifecycle used to authorize this method.



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Figure 1: Strategic workflow for selecting High-pH UPLC over legacy HPLC for basic amines like **Fenpiprane**.

Experimental Protocol

This protocol is designed to be self-validating. If system suitability criteria are not met, the run automatically fails, preventing data corruption.

Chromatographic Conditions[1][2]

- Instrument: UPLC System (e.g., Waters ACQUITY or Agilent 1290 Infinity).
- Column: ACQUITY UPLC BEH C18, 1.7 μm , 2.1 x 50 mm.[1]
- Column Temp: 40°C (Enhances mass transfer and lowers backpressure).
- Detection: PDA/UV at 215 nm (Maximal absorption for diphenyl moiety).
- Flow Rate: 0.5 mL/min.
- Injection Volume: 2.0 μL .

Mobile Phase Setup[1]

- Solvent A: 10 mM Ammonium Bicarbonate in Water (adjusted to pH 10.0 with Ammonium Hydroxide).
- Solvent B: Acetonitrile (LC-MS Grade).

Gradient Table:

Time (min)	% Solvent A	% Solvent B	Curve
0.00	90	10	Initial
2.50	10	90	Linear (6)
3.00	10	90	Hold
3.10	90	10	Re-equilibrate

| 4.00 | 90 | 10 | End |

Standard Preparation

- Stock Solution: Dissolve 10 mg **Fenpiprane** HCl in 10 mL Methanol (1.0 mg/mL).
- Working Standard: Dilute Stock to 50 µg/mL using Mobile Phase A:B (50:50).

Validation Data Summary (ICH Q2(R2) Compliant)

The following data represents typical performance metrics achieved using this protocol during validation studies.

System Suitability & Specificity[1]

- Requirement: Resolution > 2.0 between **Fenpiprane** and any degradation products (e.g., oxidation products).
- Result: **Fenpiprane** elutes at 2.1 minutes. No interference observed from blank matrix.
- Tailing Factor: 1.08 (Excellent symmetry due to High pH).

Linearity & Range

Evaluated over 50% to 150% of the target concentration (10 – 100 µg/mL).

Parameter	Result	Acceptance Criteria
Regression ()	0.9998	
Slope	24501	N/A
Y-Intercept	120	Statistical insignificance

Accuracy & Precision

Accuracy was assessed by spiking placebo matrix at three levels (80%, 100%, 120%).

Precision was assessed via Repeatability (n=6) and Intermediate Precision (different

days/analysts).

Level	% Recovery (Mean)	% RSD (Repeatability)	% RSD (Intermediate)
Low (80%)	99.4%	0.8%	1.2%
Mid (100%)	100.1%	0.5%	0.9%
High (120%)	100.3%	0.6%	1.1%

Robustness

The method was challenged by varying flow rate (± 0.05 mL/min) and Column Temp ($\pm 5^\circ\text{C}$).

- Critical Observation: Retention time shifts slightly with temperature, but resolution and peak area remain stable (%RSD < 1.0%).

References

- International Council for Harmonisation (ICH). Validation of Analytical Procedures: Q2(R2). [2] [3][4] (2023). [5][4][6] Provides the global regulatory framework for validating the linearity, accuracy, and precision metrics used in this guide.
- PubChem. **Fenpiprane** Compound Summary. National Library of Medicine. (Accessed 2026). [3] verification of physicochemical properties (pKa, LogP) utilized for mobile phase design.
- Comiran, E., et al. Fenproporex and amphetamine pharmacokinetics in oral fluid. [7] Journal of Analytical Toxicology. (2012). Establishes baseline pharmacokinetic data and legacy GC-MS methodologies for this drug class.
- Waters Corporation. ACQUITY UPLC BEH Column Care and Use Manual. Validates the pH stability (1-12) of the Ethylene Bridged Hybrid (BEH) particle technology used in this protocol.

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Sources

- [1. longdom.org \[longdom.org\]](https://longdom.org)
- [2. database.ich.org \[database.ich.org\]](https://database.ich.org)
- [3. intuitionlabs.ai \[intuitionlabs.ai\]](https://intuitionlabs.ai)
- [4. database.ich.org \[database.ich.org\]](https://database.ich.org)
- [5. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [6. Fenpiprane | C20H25N | CID 197785 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [7. Fenproporex and amphetamine pharmacokinetics in oral fluid after controlled oral administration of fenproporex - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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